

# An In-depth Technical Guide on Isopropyl Methyl Sulfide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isopropyl methyl sulfide*

Cat. No.: B074500

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the fundamental physicochemical properties of **isopropyl methyl sulfide**, with a focus on its molecular weight. Detailed methodologies for its determination are presented, alongside structured data and visual workflows to support advanced research and development applications.

## Physicochemical Data Summary

**Isopropyl methyl sulfide**, also known as 2-(methylthio)propane, is an organosulfur compound with the chemical formula C4H10S.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Its molecular and physical properties are summarized below.

Table 1: Molecular and Physical Properties of **Isopropyl Methyl Sulfide**

Property	Value	Source
Molecular Formula	C4H10S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	90.19 g/mol	<a href="#">[5]</a>
Monoisotopic Mass	90.05032149 Da	<a href="#">[5]</a>
CAS Number	1551-21-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Colorless Liquid	<a href="#">[1]</a>
Boiling Point	82.5°C at 760 mmHg	<a href="#">[4]</a>
Density	0.828 g/cm <sup>3</sup>	<a href="#">[4]</a>

## Molecular Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The chemical formula for **isopropyl methyl sulfide** is C4H10S.

Table 2: Atomic Composition and Molecular Weight Calculation

Element	Symbol	Count	Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	4	12.011	48.044
Hydrogen	H	10	1.008	10.080
Sulfur	S	1	32.06	32.060
Total		90.184		

Note: The slight discrepancy between the calculated molecular weight and the value from PubChem (90.19 g/mol) is due to rounding of atomic weights.

## Experimental Determination of Molecular Weight

A standard and highly accurate method for determining the molecular weight of a volatile organic compound like **isopropyl methyl sulfide** is through Gas Chromatography-Mass

Spectrometry (GC-MS).

## Experimental Protocol: GC-MS Analysis

Objective: To determine the molecular weight of a pure sample of **isopropyl methyl sulfide**.

Materials:

- **Isopropyl methyl sulfide** (purity >97.0%)
- Helium gas (carrier gas), high purity
- Methanol (solvent), HPLC grade
- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Syringe for sample injection

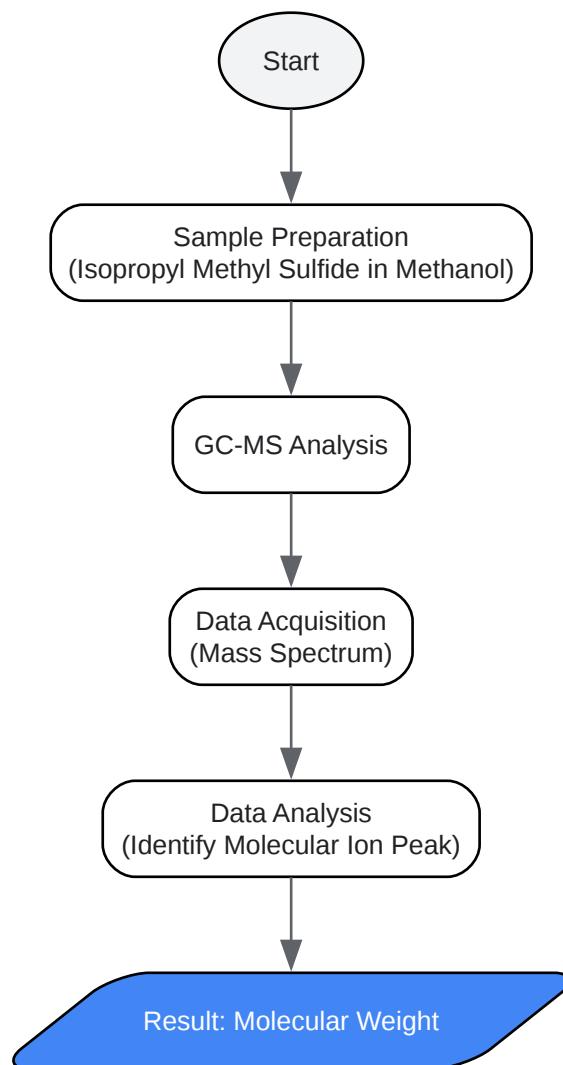
Methodology:

- Sample Preparation: A dilute solution of **isopropyl methyl sulfide** is prepared by dissolving 1  $\mu$ L of the compound in 1 mL of methanol.
- GC-MS Instrument Setup:
  - Gas Chromatograph:
    - Injector Temperature: 250°C
    - Column: DB-5ms (or equivalent), 30 m x 0.25 mm x 0.25  $\mu$ m
    - Oven Temperature Program: Initial temperature of 50°C, hold for 2 minutes, then ramp to 250°C at a rate of 10°C/min.
    - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
  - Mass Spectrometer:
    - Ionization Mode: Electron Ionization (EI) at 70 eV

- Mass Range: m/z 35-500
- Ion Source Temperature: 230°C
- Transfer Line Temperature: 280°C
- Injection: 1  $\mu$ L of the prepared sample is injected into the GC.
- Data Acquisition: The sample is vaporized and separated by the gas chromatograph. The separated components then enter the mass spectrometer, where they are ionized, fragmented, and detected.
- Data Analysis: The resulting mass spectrum is analyzed to identify the molecular ion peak ( $M^+$ ). The mass-to-charge ratio (m/z) of this peak corresponds to the molecular weight of the compound.

## Visual Representations

## Logical Workflow for Molecular Weight Determination

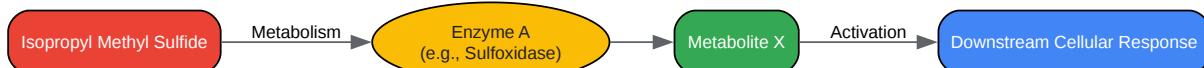


[Click to download full resolution via product page](#)

Caption: Workflow for determining the molecular weight of **isopropyl methyl sulfide**.

## Signaling Pathway (Hypothetical)

As **isopropyl methyl sulfide** is not typically involved in biological signaling, a hypothetical pathway is presented for illustrative purposes, demonstrating its potential interaction in a metabolic context.



[Click to download full resolution via product page](#)

Caption: Hypothetical metabolic pathway involving **isopropyl methyl sulfide**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. scbt.com [scbt.com]
- 3. pschemicals.com [pschemicals.com]
- 4. isopropyl methyl sulphide | 1551-21-9 [chemnet.com]
- 5. Isopropyl Methyl Sulfide | C4H10S | CID 15246 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Propane, 2-(methylthio)- [webbook.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide on Isopropyl Methyl Sulfide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b074500#isopropyl-methyl-sulfide-molecular-weight\]](https://www.benchchem.com/product/b074500#isopropyl-methyl-sulfide-molecular-weight)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)